

# Technical Support Center: Safe Handling of Nitrile Compounds

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## Compound of Interest

Compound Name:	3-(3-Pyridylmethylamino)propionitrile
Cat. No.:	B1347007

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This guide provides essential safety information, troubleshooting advice, and emergency procedures for laboratory personnel working with nitrile compounds.

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary hazards associated with nitrile compounds?

**A1:** Nitrile compounds pose several significant hazards in a laboratory setting:

- **Toxicity:** Many nitriles are toxic and can be absorbed through inhalation, skin contact, and ingestion.<sup>[1][2]</sup> Some aliphatic nitriles can metabolize to release cyanide ions in the body, which interferes with cellular respiration.<sup>[3][4]</sup> Symptoms of exposure can be delayed and may include headache, dizziness, nausea, confusion, and in severe cases, convulsions, coma, and death.<sup>[1][3][5][6]</sup>
- **Flammability:** Many nitrile compounds, such as acetonitrile, are highly flammable liquids with low flash points.<sup>[7]</sup> They can form explosive vapor/air mixtures, especially above their flash point.<sup>[5][6]</sup>
- **Reactivity:** Nitriles can react violently with strong acids, producing highly toxic hydrogen cyanide gas.<sup>[5][6]</sup> They are also incompatible with strong oxidizing agents, reducing agents, and bases.<sup>[8]</sup>

- Irritation: Contact with nitrile compounds can cause irritation to the skin, eyes, and respiratory tract.[1][5]

Q2: What are the signs and symptoms of overexposure to a nitrile compound like benzonitrile?

A2: Acute, short-term exposure to benzonitrile can lead to immediate or slightly delayed symptoms. These include irritation and burning of the skin and eyes, as well as irritation of the nose and throat.[1] Inhalng benzonitrile may also irritate the lungs, causing coughing or shortness of breath.[1] Higher levels of exposure can result in a serious medical condition known as pulmonary edema, which is a build-up of fluid in the lungs that causes severe shortness of breath.[1] Systemic effects of high exposure can manifest as headache, nausea, weakness, confusion, dizziness, and in severe cases, convulsions, coma, and even death.[1][2][5][6]

Q3: I don't smell anything, so is it safe to assume the concentration of nitrile vapor is low?

A3: No, this is not a safe assumption. The rate at which a harmful concentration of a substance like benzonitrile is reached in the air upon evaporation at room temperature is not well-established.[6] Relying on your sense of smell to gauge exposure is unreliable and dangerous. Always handle volatile nitrile compounds in a well-ventilated area, preferably within a chemical fume hood.[5][6]

Q4: Can nitrile compounds be absorbed through the skin?

A4: Yes, many nitrile compounds can be absorbed through the skin, which can lead to systemic toxicity.[1][2][5] It is crucial to prevent skin contact by using appropriate chemical-resistant gloves and protective clothing.[5] If skin contact occurs, it is important to wash the affected area immediately and thoroughly.[1]

Q5: Are nitrile gloves always the best choice when working with nitrile compounds?

A5: While the name is a coincidence, nitrile gloves are a common choice in laboratories and offer good protection against many chemicals.[9] However, they are not universally protective against all substances, including some nitrile compounds and other organic solvents. For example, thin disposable nitrile gloves offer only short-term splash protection against many chemicals, with breakthrough times that can be less than a minute for certain substances.[10] For prolonged or direct contact with hazardous chemicals, a glove specifically designed for

chemical handling should be used.[9] Always consult a glove compatibility chart for the specific nitrile compound you are working with.[9][10][11][12][13][14][15][16][17][18]

## Troubleshooting Guides

Scenario 1: You've spilled a small amount of acetonitrile on your gloved hand.

- Problem: Your disposable nitrile glove has been contaminated with acetonitrile. While nitrile gloves offer some resistance, breakthrough can occur, leading to skin exposure.
- Solution:
  - Immediately remove the contaminated glove, being careful not to touch the outside of the glove with your bare skin.
  - Wash your hands thoroughly with soap and water.
  - Dispose of the contaminated glove in the appropriate hazardous waste container.
  - Obtain a new pair of gloves before resuming your work.

Scenario 2: While working with benzonitrile in the fume hood, you start to feel dizzy and nauseous.

- Problem: You may be experiencing symptoms of acute inhalation exposure to benzonitrile.
- Solution:
  - Immediately cease your work and ensure all containers are safely closed.
  - Move to an area with fresh air.[2][5][6]
  - Notify a colleague and your supervisor of the situation.
  - If symptoms persist or worsen, seek immediate medical attention.[2][5][6] Be prepared to provide the Safety Data Sheet (SDS) for benzonitrile to the medical personnel.

- Do not re-enter the laboratory until it has been assessed and deemed safe by qualified personnel.

Scenario 3: A glass bottle containing a nitrile compound breaks in the lab, creating a spill.

- Problem: A chemical spill poses immediate inhalation and contact hazards, and potentially a fire hazard if the nitrile is flammable.
- Solution:
  - Alert personnel: Immediately alert everyone in the vicinity to evacuate the area.
  - Assess the spill: From a safe distance, try to identify the spilled substance and the approximate quantity. If the spill is large, highly toxic, or flammable, evacuate the lab and call emergency services.
  - If the spill is small and you are trained to handle it:
    - Don appropriate Personal Protective Equipment (PPE), including chemical splash goggles, a lab coat, and chemical-resistant gloves (check compatibility). For volatile substances, respiratory protection may be necessary.[5]
    - Contain the spill by using an inert absorbent material like sand or vermiculite, working from the outside in.[5]
    - Carefully collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.[8]
    - Decontaminate the spill area according to your institution's procedures. This may involve washing the area with soap and water.[19][20][21][22]
    - Dispose of all contaminated materials (including PPE) as hazardous waste.
    - Wash your hands thoroughly after the cleanup is complete.

## Data Presentation

Table 1: Workplace Exposure Limits for Common Nitrile Compounds

Compound	CAS No.	OSHA PEL (TWA)	NIOSH REL (TWA)	NIOSH IDLH
Acetonitrile	75-05-8	40 ppm (70 mg/m <sup>3</sup> )[23]	20 ppm (34 mg/m <sup>3</sup> )[23]	137 ppm[23]
Benzonitrile	100-47-0	5 mg/m <sup>3</sup> (as cyanide)[2]	Not established	Not established
Glycolonitrile	107-16-4	None	C 2 ppm (5 mg/m <sup>3</sup> ) [15-min] [24]	Not determined
Adiponitrile	111-69-3	Not established	TWA 4 ppm (18 mg/m <sup>3</sup> )	250 ppm

TWA: Time-Weighted Average for an 8-hour workday (OSHA) or up to a 10-hour workday (NIOSH). C: Ceiling limit. IDLH: Immediately Dangerous to Life or Health.

Table 2: Glove Breakthrough Time for Acetonitrile

Glove Material	Thickness	Breakthrough Time (minutes)	Rating
Nitrile	5-mil	< 10	Not Recommended for immersion[17]
Neoprene	-	> 480	Excellent
Butyl	-	> 480	Excellent
Viton/Butyl	-	> 480	Excellent

Note: This table is for general guidance. Breakthrough times can vary significantly based on glove manufacturer, thickness, and specific experimental conditions. Always consult the manufacturer's data for the specific gloves you are using.[9][13]

## Experimental Protocols

### Protocol 1: Synthesis of Benzonitrile via Sandmeyer Reaction

This protocol describes a general procedure for synthesizing benzonitrile from aniline. Warning: This reaction involves hazardous materials and should only be performed by trained personnel in a well-ventilated chemical fume hood with appropriate PPE.

#### Materials:

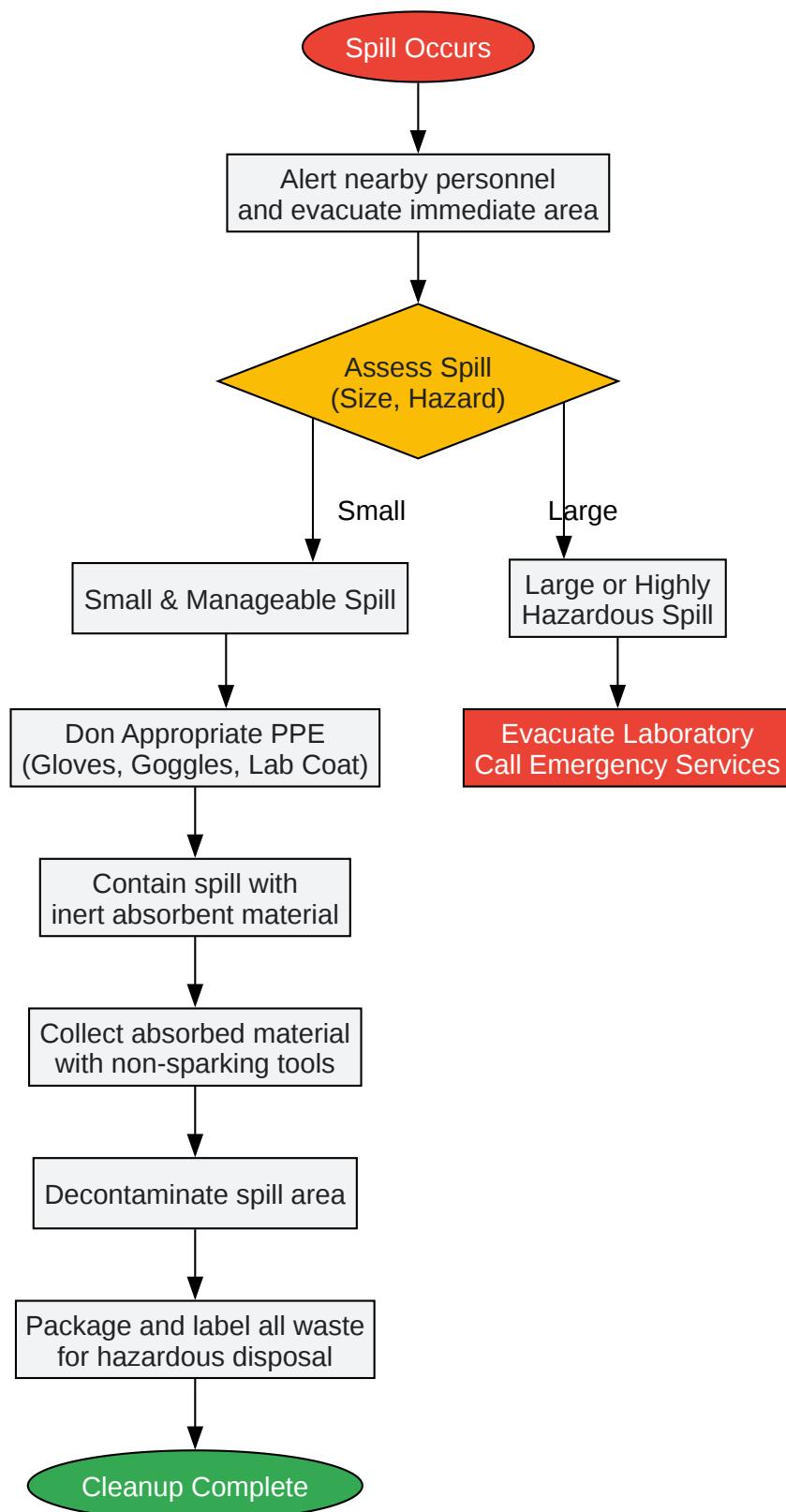
- Aniline
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO<sub>2</sub>)
- Copper(I) Cyanide (CuCN)
- Sodium Cyanide (NaCN)
- Ice
- Water
- Ether
- 10% Sodium Hydroxide (NaOH) solution
- Dilute Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)
- Anhydrous Calcium Chloride (CaCl<sub>2</sub>)

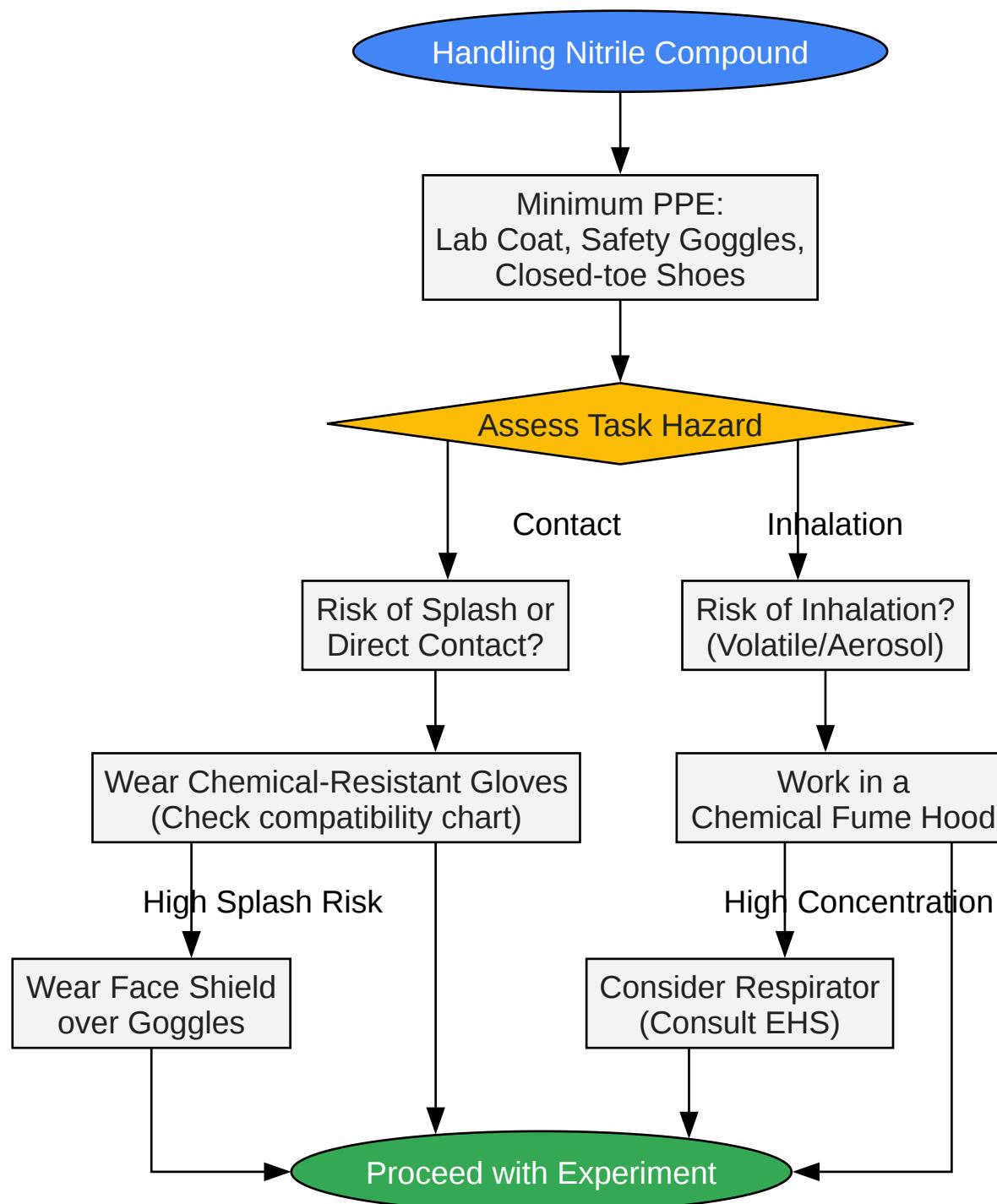
#### Procedure:

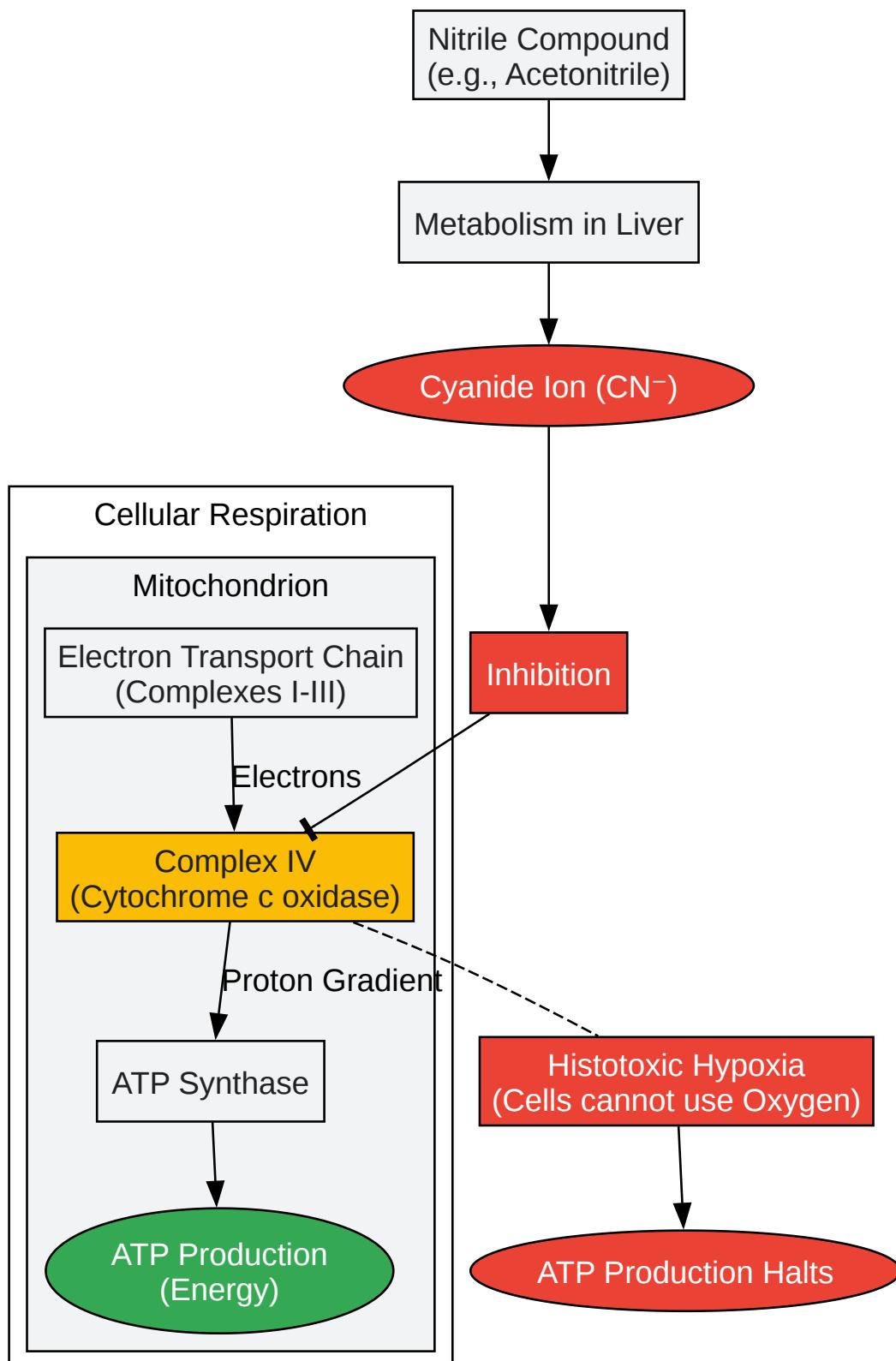
- **Diazotization of Aniline:**
  - In a flask cooled in an ice-salt bath, dissolve aniline in a mixture of concentrated HCl and water.
  - Slowly add a chilled aqueous solution of sodium nitrite dropwise, while vigorously stirring and maintaining the temperature between 0-5 °C.

- Continue stirring for an additional 15-30 minutes after the addition is complete to ensure the formation of the benzenediazonium chloride solution.
- Preparation of the Cyanide Solution:
  - In a separate, larger flask, prepare a solution of copper(I) cyanide in an aqueous solution of sodium cyanide.
- Cyanation (Sandmeyer Reaction):
  - Slowly and carefully add the cold benzenediazonium chloride solution to the cyanide solution with constant stirring. The temperature should be carefully controlled.
  - After the addition is complete, allow the mixture to stand for a period, then gently warm it to complete the reaction.
- Isolation and Purification:
  - Steam distill the reaction mixture to isolate the crude benzonitrile.[\[25\]](#)
  - Extract the benzonitrile from the distillate using ether.[\[25\]](#)
  - Wash the ether extract sequentially with 10% NaOH solution (to remove any phenol byproduct), dilute H<sub>2</sub>SO<sub>4</sub> (to remove any isocyanide), and finally with water.[\[25\]](#)
  - Dry the ethereal solution over anhydrous calcium chloride.[\[25\]](#)
  - Filter to remove the drying agent and then remove the ether by distillation.
  - Purify the resulting crude benzonitrile by fractional distillation, collecting the fraction that boils at approximately 190-191 °C.[\[25\]](#)

## Mandatory Visualizations





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## References

- 1. nj.gov [nj.gov]
- 2. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 3. stacks.cdc.gov [stacks.cdc.gov]
- 4. Aliphatic Nitriles - Acute Exposure Guideline Levels for Selected Airborne Chemicals - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. ICSC 1103 - BENZONITRILE [chemicalsafety.ilo.org]
- 6. BENZONITRILE [training.itcilo.org]
- 7. nj.gov [nj.gov]
- 8. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 9. kbs-coatings.com.au [kbs-coatings.com.au]
- 10. ehrs.upenn.edu [ehrs.upenn.edu]
- 11. cdn.mscdirect.com [cdn.mscdirect.com]
- 12. showagroup.com [showagroup.com]
- 13. thgeyer.com [thgeyer.com]
- 14. static.csbsju.edu [static.csbsju.edu]
- 15. hseo.hkust.edu.hk [hseo.hkust.edu.hk]
- 16. ehs.sfsu.edu [ehs.sfsu.edu]
- 17. safety.duke.edu [safety.duke.edu]
- 18. ehs.yale.edu [ehs.yale.edu]
- 19. infectionpreventioncontrol.co.uk [infectionpreventioncontrol.co.uk]
- 20. Biosafety Manual – Stanford Environmental Health & Safety [ehs.stanford.edu]
- 21. biosafety.utk.edu [biosafety.utk.edu]

- 22. Chapter 8: Decontamination, Disinfection and Spill Response | Environmental Health & Safety | West Virginia University [ehs.wvu.edu]
- 23. CDC - NIOSH Pocket Guide to Chemical Hazards - Acetonitrile [cdc.gov]
- 24. dnacih.com [dnacih.com]
- 25. prepchem.com [prepchem.com]
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